

Technical Guide: 3-Aminocyclobutanol Hydrochloride

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Compound of Interest

Compound Name: 3-Aminocyclobutanol
hydrochloride

CAS No.: 1219019-22-3

Cat. No.: B580677

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Content Type: Technical Whitepaper & Operational Guide Subject: **3-Aminocyclobutanol Hydrochloride** (ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">

) Date: February 07, 2026

Executive Summary

3-Aminocyclobutanol hydrochloride is a high-value bifunctional building block used extensively in fragment-based drug discovery (FBDD) and peptidomimetic synthesis.^[1] Its cyclobutane core provides a rigid scaffold that constrains the conformational freedom of attached pharmacophores, often improving metabolic stability and selectivity compared to flexible alkyl chains.^[1]

This guide addresses the critical physicochemical properties, synthetic handling, and analytical validation of this compound. Special emphasis is placed on the stoichiometric implications of the hydrochloride salt form, a frequent source of calculation error in molar equivalent planning.

Physicochemical Specifications

Molecular Weight & Identity

The precise molecular weight is dependent on the salt form.^[1] In synthetic planning, utilizing the free base MW for a salt starting material will result in a 29.5% stoichiometric error, potentially leading to incomplete reactions or difficult purifications.^[1]

Property	Free Base	Hydrochloride Salt (Standard)
Formula		
Molecular Weight	87.12 g/mol	123.58 g/mol
CAS (Generic)	4640-44-2	1036260-25-9
CAS (cis-isomer)	5345-42-6	1219019-22-3
CAS (trans-isomer)	4637-24-5	1205037-95-1
Appearance	Viscous oil / Low-melt solid	White to off-white hygroscopic solid
Solubility	DMSO, MeOH, DCM	Water, DMSO, MeOH (Sparingly in DCM)

Stereochemical Configuration

The 1,3-substitution pattern on the cyclobutane ring creates two distinct stereoisomers. The biological activity of the final drug candidate often hinges on the specific vector of the hydroxyl group relative to the amine.^[1]

- Cis-isomer: The amine and hydroxyl groups are on the same face of the ring (syn).^[1]
- Trans-isomer: The amine and hydroxyl groups are on opposite faces (anti).^[1]

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Critical Note: Commercial "3-Aminocyclobutanol HCl" is often sold as a mixture of isomers unless specified.[2] Always verify the stereochemical purity via NOESY NMR or derivatization if the specific isomer is required for SAR (Structure-Activity Relationship) studies.[1]

Synthetic Methodology & Stoichiometry

Free-Basing Protocol (In Situ)

The hydrochloride salt is stable but non-nucleophilic.[1] To utilize the amine in nucleophilic attacks (e.g., ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

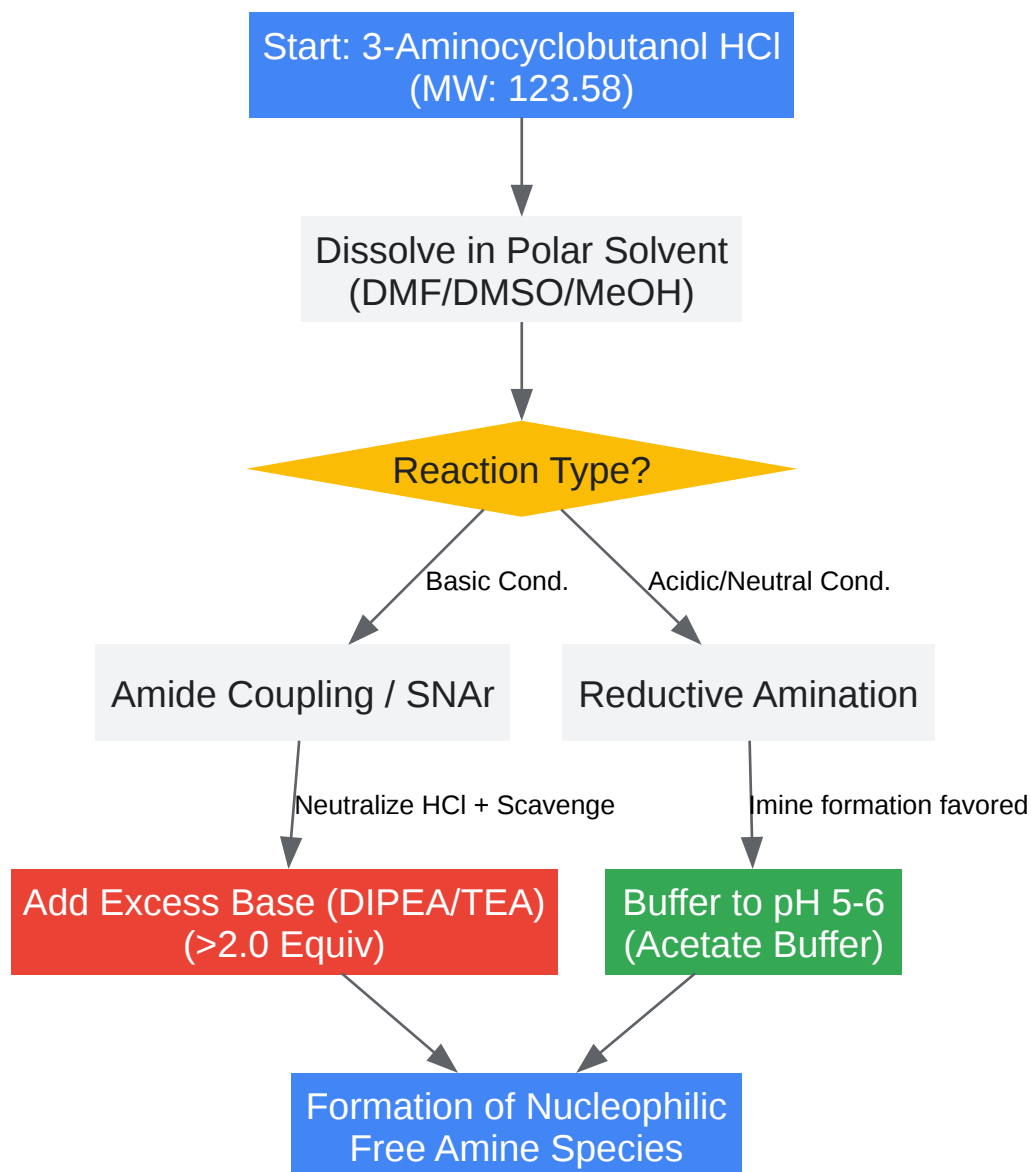
, Amide Coupling, Reductive Amination), the HCl must be neutralized.

Protocol: Amide Coupling (HATU/EDC conditions)

- Dissolution: Dissolve 3-Aminocyclobutanol HCl (1.0 equiv) in DMF or DCM.
- Neutralization: Add a tertiary amine base (DIPEA or TEA).[1]
 - Calculation: You need 1.0 equiv to neutralize the HCl attached to the scaffold, plus 1.0-1.5 equiv to act as the proton scavenger for the coupling reaction.[1]
 - Total Base: 2.0 - 2.5 equivalents.
- Coupling: Add the carboxylic acid (1.0 equiv) and coupling reagent (e.g., HATU, 1.1 equiv). [1]
- Observation: The solution should remain homogeneous. Precipitates often indicate amine salts (DIPEA[1]·HCl), which is normal.[1]

Workflow Visualization

The following diagram illustrates the decision logic for handling the salt form in synthesis.



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Figure 1: Decision matrix for neutralizing **3-aminocyclobutanol hydrochloride** based on reaction type.

Analytical Validation

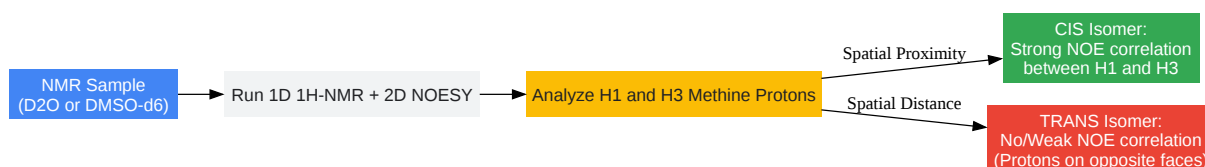
Verifying the identity of this small molecule can be challenging due to its lack of UV chromophores (it does not absorb well at 254 nm).[1]

Mass Spectrometry (LC-MS)[1]

- Ionization: Electrospray Ionization (ESI) in Positive Mode ().
- Expected Mass: The instrument detects the protonated free base
Target m/z: 88.1
Note: You will not see the 123.58 mass in the MS spectrum; the HCl dissociates.[1]

NMR Characterization (Stereochemistry)

Distinguishing cis from trans requires analysis of the coupling constants and NOE (Nuclear Overhauser Effect) signals between the methine protons at C1 and C3.



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Figure 2: NMR logic flow for assigning cis/trans stereochemistry.

Drug Design Implications

Fragment-Based Drug Discovery (FBDD)

3-Aminocyclobutanol is a "Rule of 3" compliant fragment.[\[1\]](#)

- MW < 300: (Actual: 87 Da free base)[\[1\]](#)
- cLogP < 3: (Actual: -0.8, highly hydrophilic)[\[1\]](#)
- H-Bond Donors/Acceptors: < 3

The "Fsp3" Advantage

Incorporating this scaffold increases the fraction of sp³ hybridized carbons (

hybridized carbons (

) in a drug molecule. Higher sp³ hybridization correlates with improved clinical success rates by enhancing solubility and reducing "flat" aromatic character, which is often associated with non-specific toxicity.

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Bioisosterism

The cyclobutane ring acts as a rigid bioisostere for:

- Propyl chains: Constrains entropy, potentially boosting binding affinity.[\[1\]](#)
- Phenyl rings: Provides a saturated, metabolic "safe" alternative to aromatic spacers.[\[1\]](#)

Safety & Handling

- Hygroscopicity: The HCl salt is hygroscopic.[\[1\]](#) It will absorb atmospheric water, altering the effective molecular weight over time.[\[1\]](#)
 - Best Practice: Store in a desiccator at 4°C. Allow to warm to room temperature before opening to prevent condensation.

- Hazards:
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]
 - H335: May cause respiratory irritation.[1]
- PPE: Standard lab coat, nitrile gloves, and safety glasses are required.[1] Handle in a fume hood to avoid inhalation of dust.[1]

References

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